Fmoc-cis-3-phenyl-L-proline structure and properties

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Compound of Interest

Compound Name:	*Fmoc-(2S,3R)-3-phenylpyrrolidine-2-carboxylic acid*
CAS No.:	*281655-32-1*
Cat. No.:	*B1439398*

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Technical Monograph: Fmoc-cis-3-phenyl-L-proline

Executive Summary

Fmoc-cis-3-phenyl-L-proline is a highly specialized non-proteinogenic amino acid used to introduce rigorous conformational constraints into peptide backbones. By substituting a phenyl group at the 3-position (C

) of the pyrrolidine ring cis to the carboxyl group, this molecule locks the local secondary structure, significantly influencing the cis/trans isomerism of the preceding amide bond and the pucker of the pyrrolidine ring. It is a critical tool in the development of protease inhibitors (e.g., HCV NS3/4A), GPCR ligands, and macrocyclic peptidomimetics where standard L-proline fails to provide sufficient rigidification.

Chemical Identity & Physical Properties[1][2][3][4]

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The commercial availability of this compound often varies between the enantiomerically pure form and the racemic mixture. For high-precision medicinal chemistry, the (2S, 3S) isomer is required to maintain the L-amino acid backbone topology.

Property	Specification
Chemical Name	(2S, 3S)-1-(((9H-Fluoren-9-yl)methoxy)carbonyl)-3-phenylpyrrolidine-2-carboxylic acid
Common Name	Fmoc-cis-3-phenyl-L-proline
CAS Number (Racemic)	181824-45-3 (DL-cis form)
CAS Number (L-isomer)	1212490-96-4 (Referenced as 3-phenyl-L-proline, requires stereochemical verification per batch)
Molecular Formula	$C_{26}H_{23}NO_4$
Molecular Weight	413.47 g/mol
Chirality	L-configuration at -carbon (S); cis-phenyl at -carbon (S)
Solubility	Soluble in DMF, DMSO, DCM; sparingly soluble in water
Appearance	White to off-white powder

Conformational Mechanics: The "Proline Kink" Engineered

The utility of Fmoc-cis-3-phenyl-L-proline lies in its ability to bias the conformational equilibrium of the peptide chain. Unlike unsubstituted proline, which fluctuates between C

-endo and C

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-exo puckers, the 3-phenyl substituent imposes a steric lock.

Ring Pucker and Backbone Torsion

- Steric Clash: The bulky phenyl group at position 3 creates a steric clash with the N-terminal protecting group (or preceding amino acid) if the ring adopts a C

  -exo conformation.

- Conformational Lock: To relieve this strain, the pyrrolidine ring preferentially adopts the C

  -endo pucker.

- Impact on

  and

  : This pucker restricts the backbone dihedral angle

  , favoring compact secondary structures such as

  -turns (Type VI) and destabilizing extended conformations like the polyproline II helix.

Cis/Trans Amide Bond Equilibrium

The amide bond preceding a proline residue (

) usually favors the trans isomer (

). However, the 3-phenyl substituent influences this ratio.

- Cis-3-Phenyl: The substituent is on the same face as the carboxyl group. This proximity can sterically crowd the trans rotamer of the preceding amide bond, thereby increasing the population of the cis-amide rotamer compared to native proline. This property is exploited to design "turn-inducing" pharmacophores.

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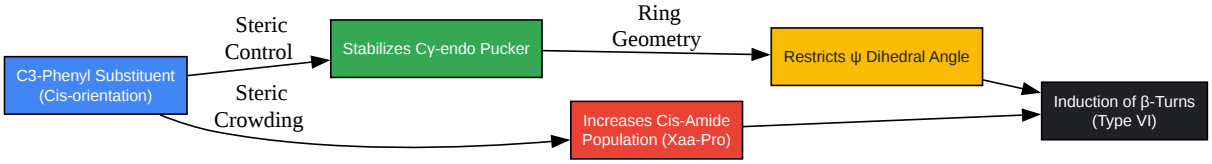


Fig 1. Mechanistic impact of 3-phenyl substitution on peptide backbone geometry.

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Synthesis Pathways[7][8][9][10]

Synthesizing the enantiopure (2S, 3S) isomer is non-trivial due to the risk of epimerization at the

-carbon. Two primary routes are recognized in the literature.

Route A: Amino-Zinc-Ene-Enolate Cyclization

This method, developed to access substituted prolines, involves an intramolecular carbometallation.

- Precursor: N-homoallyl-

  -amino ester.

- Cyclization: Treatment with zinc dust generates an organozinc intermediate via an "amino-zinc-ene-enolate" cyclization.

- Trapping: The zinc intermediate is trapped with an electrophile (or proton source) to yield the cis-3-substituted proline with high diastereoselectivity.

Route B: From trans-4-Hydroxyproline (Chiron Approach)

- Starting Material: Commercial trans-4-hydroxy-L-proline.

- Elimination: Dehydration to form the 3,4-dehydroproline derivative.

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- Cuprate Addition: Michael addition of a phenyl cuprate reagent. The steric bulk of the N-protecting group directs the addition to the trans face, requiring subsequent inversion or careful selection of the starting template to achieve the cis-3-phenyl stereochemistry.

Solid-Phase Peptide Synthesis (SPPS) Protocol[11]

Incorporating Fmoc-cis-3-phenyl-L-proline into a peptide chain requires modified protocols due to the steric hindrance of the phenyl ring, which shields the secondary amine.

Critical Reagents

- Coupling Agent:HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) or HCTU are preferred over HBTU/TBTU. The pyridinium-based coupling reagents are more reactive and reduce racemization.
- Base: DIPEA (Diisopropylethylamine) or Collidine (2,4,6-trimethylpyridine).
- Solvent: DMF (N,N-Dimethylformamide) or NMP (N-methyl-2-pyrrolidone) for difficult sequences.

Step-by-Step Coupling Workflow

Step 1: Resin Preparation Swell the resin (e.g., Rink Amide or Wang) in DMF for 30 minutes.

Step 2: Fmoc Deprotection

- Treat with 20% Piperidine in DMF (2 x 5 min).
- Note: Monitor the UV absorbance of the dibenzofulvene-piperidine adduct. 3-phenylproline derivatives are generally stable to piperidine, but prolonged exposure should be avoided to prevent potential base-catalyzed epimerization at the

  -carbon.

Step 3: Activation & Coupling (The "Power" Step) Due to the steric bulk at C3, the secondary amine of the proline is less nucleophilic.

- Stoichiometry: Use 3-4 equivalents of Fmoc-cis-3-phenyl-L-proline.

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- Activation: Mix Amino Acid : HATU : DIPEA in a 1 : 0.95 : 2 ratio. Pre-activate for 30 seconds (do not exceed 2 mins to avoid converting the active ester to the less reactive oxazolone).
- Reaction Time: Allow coupling to proceed for 2 to 4 hours (standard AA is 45 min).
- Double Coupling: Highly recommended. Drain, wash, and repeat the coupling step with fresh reagents.

Step 4: Capping Perform acetic anhydride capping after the coupling step to terminate any unreacted chains, preventing deletion sequences.

Step 5: Cleavage Standard TFA cleavage cocktails (e.g., TFA/TIS/H_2O 95:2.5:2.5) are compatible. The phenyl ring is stable under acidic conditions.

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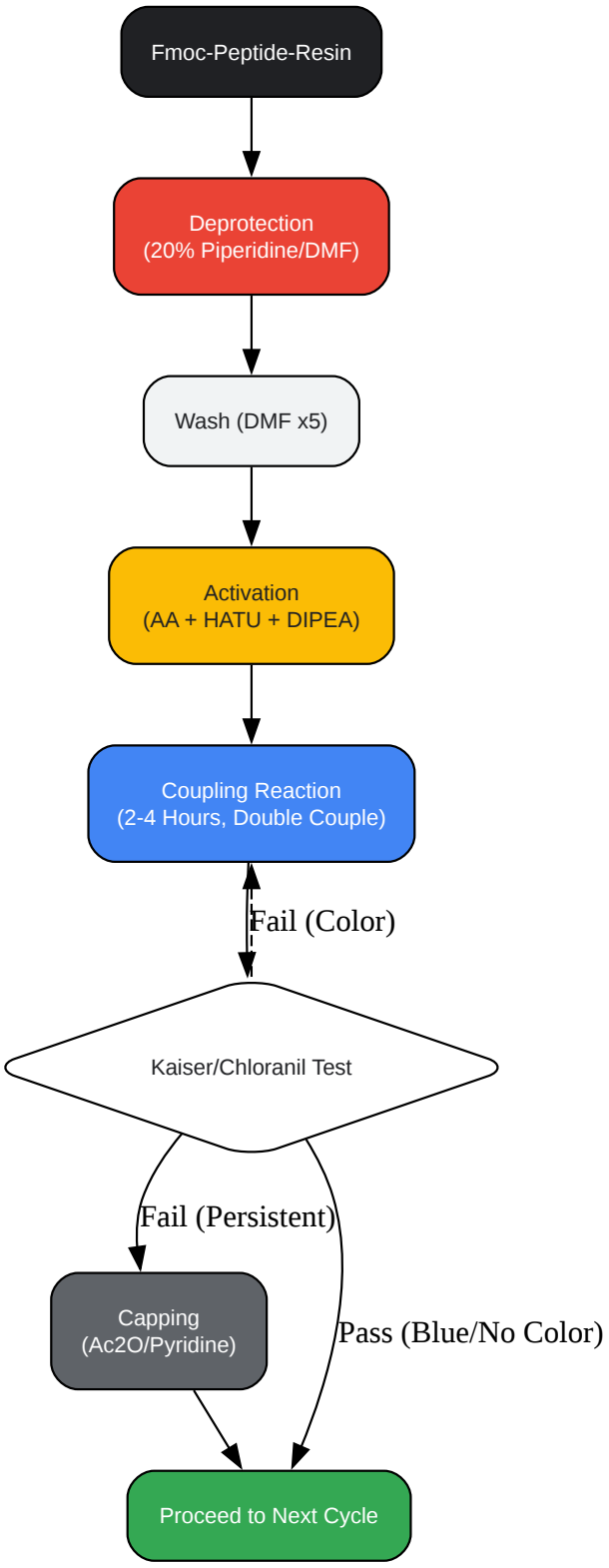


Fig 2. Optimized SPPS Cycle for Sterically Hindered Proline Analogues

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Applications in Drug Discovery[12][13]

HCV Protease Inhibitors

In the development of inhibitors for the Hepatitis C Virus (HCV) NS3/4A protease, the P2 position is critical for binding. 3-substituted prolines, including 3-phenylproline, have been extensively screened. The cis-3-phenyl group fills the S2 hydrophobic pocket of the enzyme more effectively than native proline, enhancing binding affinity (

) and selectivity.

GPCR Ligand Engineering

For G-Protein Coupled Receptors (GPCRs), particularly opioid and neurokinin receptors, the bioactive conformation often involves a specific turn geometry. Replacing a native residue with Fmoc-cis-3-phenyl-L-proline can:

- Lock the Bioactive Conformation: Reducing the entropic penalty of binding.
- Enhance Metabolic Stability: The non-natural residue resists enzymatic degradation by prolyl endopeptidases.

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